

Stability and storage conditions for 2,3-Dichlorobenzaldehyde

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Compound of Interest

Compound Name: 2,3-Dichlorobenzaldehyde

Cat. No.: B127699

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Technical Support Center: 2,3-Dichlorobenzaldehyde

This guide provides essential information on the stability, storage, and handling of **2,3-Dichlorobenzaldehyde** (CAS No. 6334-18-5) to ensure its integrity during research and development.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **2,3-Dichlorobenzaldehyde**?

To ensure maximum stability, **2,3-Dichlorobenzaldehyde** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][2][3]} It is sensitive to air, light, and moisture, so exposure to these elements should be minimized.^{[1][4]} For long-term storage, keeping the compound under an inert atmosphere, such as nitrogen, is recommended.^{[1][2]} Some suppliers suggest storage at temperatures below 15°C in a dark place.

Q2: What is the general stability and shelf life of this compound?

2,3-Dichlorobenzaldehyde is stable under normal, recommended storage conditions.^{[1][3][4]} However, it is classified as "air sensitive".^{[1][3][5]} Its stability can be compromised by exposure to heat, direct sunlight, and moisture.^[4] The shelf life is dependent on maintaining the recommended storage conditions. Always refer to the manufacturer's expiration date on the certificate of analysis.

Q3: What are the visible signs of decomposition or degradation?

2,3-Dichlorobenzaldehyde is typically a white to off-white crystalline powder.^{[3][4][5][6]} Any significant change in color (e.g., yellowing), caking of the powder, or a noticeable change in odor could indicate degradation. The presence of impurities from decomposition may also affect experimental outcomes.

Q4: Which substances are incompatible with **2,3-Dichlorobenzaldehyde**?

This compound should not be stored with or exposed to strong oxidizing agents or strong bases.^{[1][5]} It is also incompatible with nucleophiles and reducing agents, as contact with these can trigger potentially hazardous reactions.^[3]

Q5: What are the primary hazards associated with handling **2,3-Dichlorobenzaldehyde**?

2,3-Dichlorobenzaldehyde is a corrosive substance that can cause severe skin burns and eye damage.^{[1][4][7]} It may also cause skin irritation or an allergic skin reaction. Proper personal protective equipment (PPE), including gloves, safety goggles, and protective clothing, must be worn during handling.^{[1][4]} All work should be conducted in a well-ventilated area or under a chemical fume hood.^{[1][2]}

Stability and Storage Data Summary

Parameter	Recommendation	Source
Physical State	Solid, white crystalline powder	[4][6]
Storage Temperature	Cool, dry place; some recommend <15°C	[3][5]
Atmosphere	Store under an inert gas (e.g., Nitrogen) is recommended	[1][2]
Container	Tightly closed container	[1][4]
Conditions to Avoid	Air, direct sunlight, heat, moisture	[1][4]
Incompatible Materials	Strong oxidizing agents, strong bases, nucleophiles, reducing agents	[1][3][5]
Hazardous Decomposition	Carbon oxides (CO, CO ₂), Hydrogen chloride gas	[1]

Troubleshooting Guide

Issue: My experimental results are inconsistent, showing poor yield or unexpected byproducts.

- Possible Cause: The **2,3-Dichlorobenzaldehyde** may have degraded due to improper storage or handling. Aldehydes are prone to oxidation, especially when exposed to air.
- Solution:
 - Verify the storage conditions of your current stock. Ensure the container is sealed tightly and protected from light and heat.
 - Consider using a fresh bottle of the reagent or one that has been stored under an inert atmosphere.
 - If possible, re-purify the material before use.

- Perform a quality control check (e.g., melting point) on your current stock. The typical melting point is in the range of 64-67°C.[6] A significant deviation may indicate impurity or degradation.

Issue: The **2,3-Dichlorobenzaldehyde** powder in the container appears discolored or clumped.

- Possible Cause: This is a likely sign of degradation, possibly due to moisture absorption or oxidation from prolonged air exposure.
- Solution:
 - It is highly recommended to discard the material according to your institution's hazardous waste disposal protocols.[1]
 - Do not use the compromised reagent, as it will lead to unreliable experimental results and may pose an increased safety risk.
 - Review your lab's storage and handling procedures to prevent future degradation. Ensure containers are sealed immediately after use.

Experimental Protocols

General Protocol for Assessing Compound Stability

This protocol outlines a general method for researchers to assess the stability of **2,3-Dichlorobenzaldehyde** under specific experimental or storage conditions.

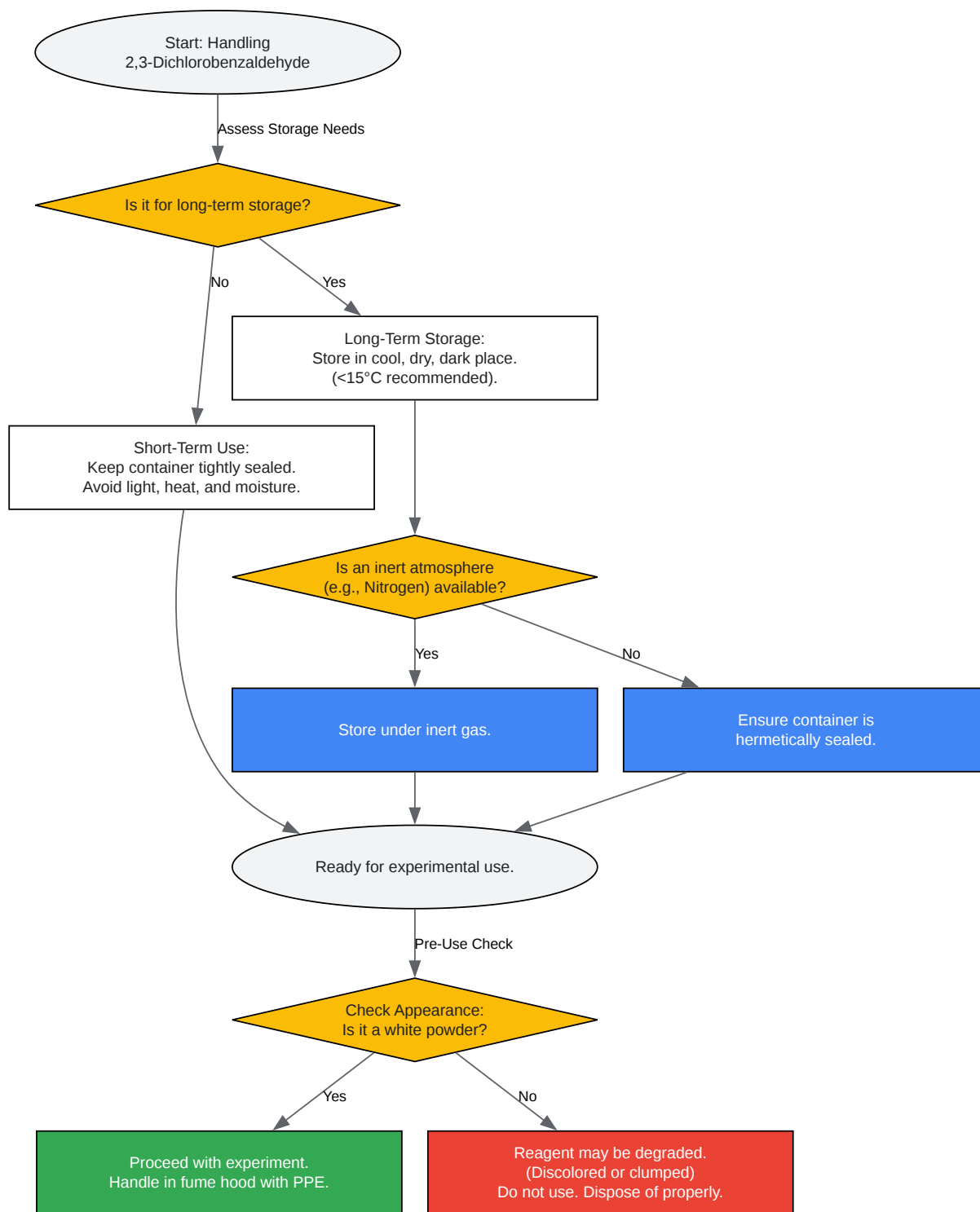
Objective: To determine the degradation of **2,3-Dichlorobenzaldehyde** over time when exposed to a specific condition (e.g., air, light, elevated temperature).

Methodology:

- Sample Preparation:
 - Prepare multiple, identical samples of **2,3-Dichlorobenzaldehyde** in vials appropriate for the test condition.

- Prepare a control sample stored under ideal conditions (e.g., in a desiccator, under nitrogen, protected from light at $<15^{\circ}\text{C}$).
- Exposure:
 - Expose the test samples to the desired condition (e.g., leave open to ambient air on a lab bench, place in a 40°C oven, etc.).
- Time Points:
 - At predetermined time points (e.g., 0, 24, 48, 72 hours, 1 week), retrieve one test sample and the control sample for analysis.
- Analysis:
 - Analyze the samples using a suitable analytical technique to quantify the parent compound and detect impurities. High-Performance Liquid Chromatography (HPLC) with UV detection is a common method.
 - Compare the purity of the test sample to the control sample at each time point.
- Data Interpretation:
 - Calculate the percentage of remaining **2,3-Dichlorobenzaldehyde** at each time point relative to the initial sample ($t=0$).
 - Plot the degradation curve to visualize the stability of the compound under the tested condition.

Visualizations



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Caption: Workflow for proper storage and handling of **2,3-Dichlorobenzaldehyde**.

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